

A Technical Guide to the Pharmacological Activities of Dihydroxyacetophenone Derivatives

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Compound of Interest

Compound Name: 2',3'-Dihydroxyacetophenone

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Dihydroxyacetophenone (DHAP) derivatives, a class of phenolic compounds, have garnered significant attention in medicinal chemistry due to their diverse and potent pharmacological activities. This technical guide provides an in-depth overview of the antioxidant, anti-inflammatory, antimicrobial, and anticancer properties of various DHAP isomers and their derivatives. The information is presented to facilitate further research and drug development endeavors in this promising area.

Antioxidant Activity

DHAP derivatives are recognized for their potent antioxidant properties, primarily attributed to their ability to scavenge free radicals and modulate endogenous antioxidant pathways.

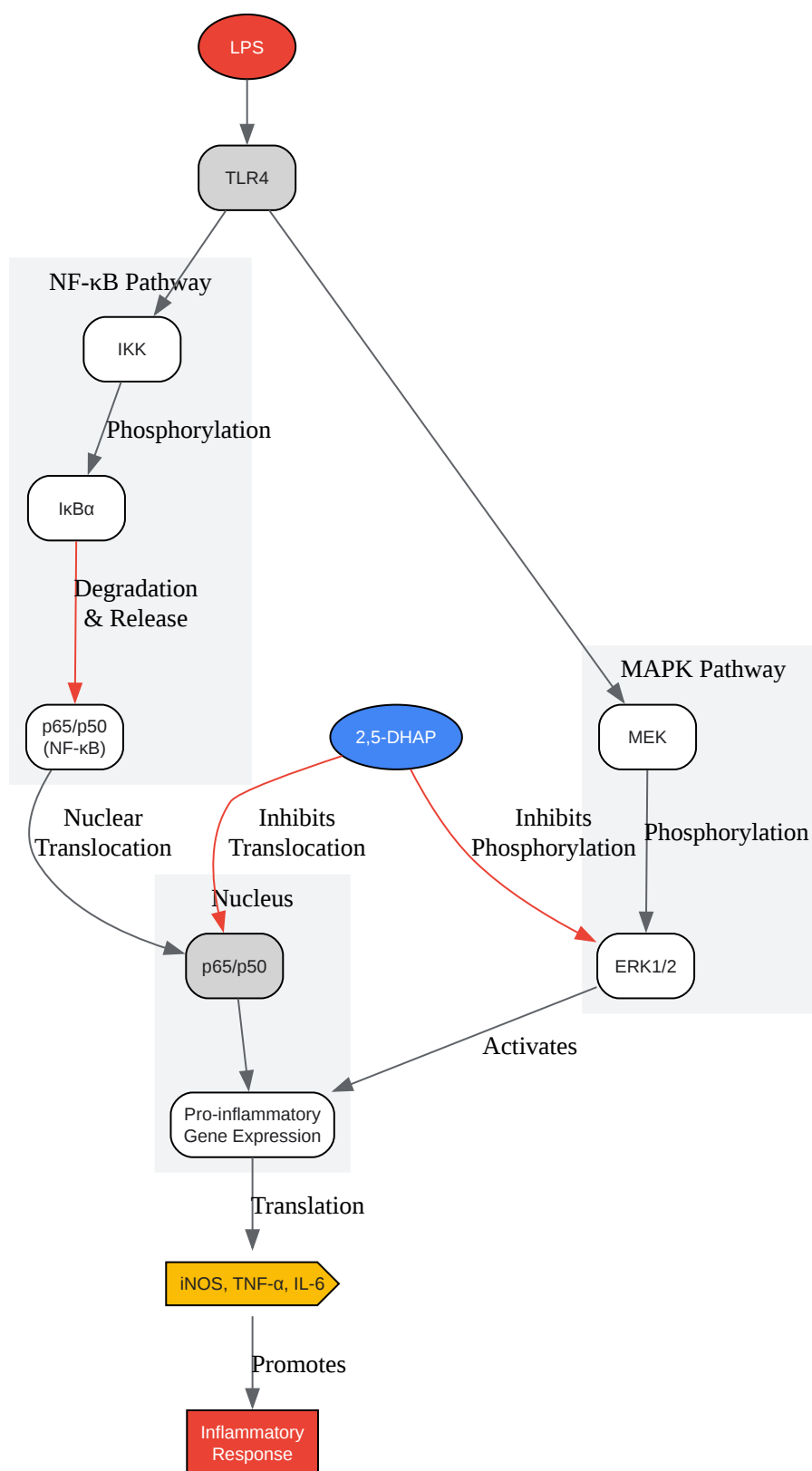
Quantitative Data: Antioxidant Activity

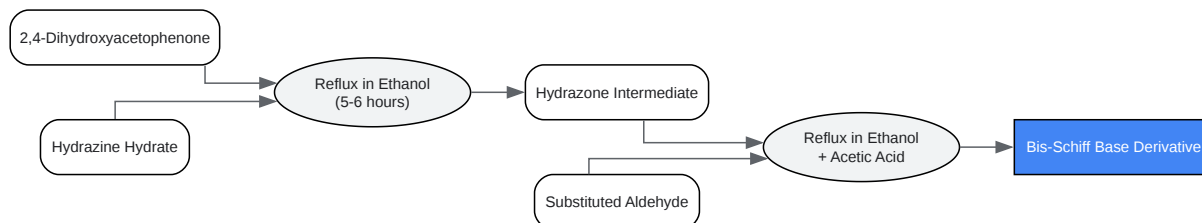
Compound/Derivative	Assay	IC50 Value	Reference
2,4-Dihydroxyacetophenone analogue	DPPH radical scavenging	Potent radical scavenger	[1]
3,5-Diprenyl-4-hydroxyacetophenone (DHAP)	DPPH radical scavenging	26.00 ± 0.37 µg/mL	

Signaling Pathway: Nrf2/HO-1 Activation by 3,4-Dihydroxyacetophenone

3,4-Dihydroxyacetophenone has been shown to mitigate oxidative stress by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme Oxygenase-1 (HO-1) signaling pathway. Under oxidative stress, Nrf2 translocates to the nucleus, inducing the expression of antioxidant enzymes like HO-1.







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References

- 1. benchchem.com [benchchem.com]
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